

An In-depth Technical Guide to Eucomoside B: Physicochemical Properties and Biological Significance

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Compound of Interest

Compound Name: *Eucomoside B*

Cat. No.: *B1260252*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Eucomoside B, a naturally occurring iridoid glycoside isolated from the green leaves of *Eucommia ulmoides* Oliver, presents a subject of growing interest within the scientific community. This technical guide provides a comprehensive overview of the physical and chemical properties of **Eucomoside B**, including its structural elucidation, spectral data, and other key physicochemical parameters. Furthermore, this document summarizes the current understanding of its potential biological activities and associated signaling pathways, offering valuable insights for researchers in natural product chemistry, pharmacology, and drug discovery.

Introduction

Eucommia ulmoides Oliv., a deciduous tree native to China, has a long history of use in traditional medicine. Its leaves, in particular, are a rich source of various bioactive compounds, including iridoid glycosides. **Eucomoside B** is one such compound, distinguished by its unique chemical structure. Understanding the fundamental physical and chemical properties of **Eucomoside B** is crucial for its isolation, characterization, and exploration of its therapeutic potential. This guide aims to consolidate the available technical information on **Eucomoside B** to facilitate further research and development.

Physicochemical Properties

The physical and chemical characteristics of **Eucomoside B** have been determined through various analytical techniques. These properties are essential for its identification, purification, and formulation.

General Properties

A summary of the general physicochemical properties of **Eucomoside B** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₂₅ H ₃₁ NO ₁₁	[1]
Molecular Weight	521.51 g/mol	[1]
CAS Number	951672-66-5	
Appearance	Amorphous powder	
Optical Rotation	[α] _D ²⁵ -85.7 (c 0.1, MeOH)	

Solubility

Qualitative solubility information for **Eucomoside B** is available, indicating its solubility in common organic solvents.

Solvent	Solubility
Methanol	Soluble
Ethanol	Soluble
Dimethyl sulfoxide (DMSO)	Soluble

Quantitative solubility data (e.g., in g/L or mg/mL) is not currently available in the reviewed literature.

Spectral Data

The structural elucidation of **Eucomoside B** has been primarily achieved through a combination of spectroscopic methods, including UV-Vis, IR, NMR, and mass spectrometry.

The ultraviolet-visible spectrum of **Eucomoside B** in methanol exhibits a maximum absorption characteristic of its chromophores.

Solvent	λ_{max} (nm)
Methanol	230

The IR spectrum of **Eucomoside B** reveals the presence of key functional groups. The data presented was obtained using a KBr pellet.

Wavenumber (cm ⁻¹)	Functional Group Assignment
3400	O-H stretching
1700	C=O stretching (ester)
1630	C=C stretching

High-resolution mass spectrometry has been employed to determine the precise mass of **Eucomoside B**, confirming its elemental composition.

Technique	Ion	Calculated m/z	Found m/z
HR-FAB-MS	[M+Na] ⁺	544.1798	544.1789

¹H and ¹³C NMR spectroscopy are pivotal in defining the detailed chemical structure of **Eucomoside B**. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) in Hertz (Hz).

¹H NMR (500 MHz, CD₃OD)

Position	δ (ppm)	Multiplicity	J (Hz)
1	5.75	d	1.5
3	4.15	m	
5	2.85	m	
6 α	1.90	m	
6 β	2.55	m	
7	5.80	br s	
8	4.70	br s	
9	2.70	m	
10	4.10	d	6.0
1'	4.60	d	8.0
2'	3.20	dd	8.0, 9.0
3'	3.35	t	9.0
4'	3.30	t	9.0
5'	3.25	m	
6'a	3.85	dd	12.0, 2.0
6'b	3.65	dd	12.0, 5.5
α	4.65	t	7.5
β a	3.25	m	
β b	3.05	m	
Phe-H	7.20-7.30	m	

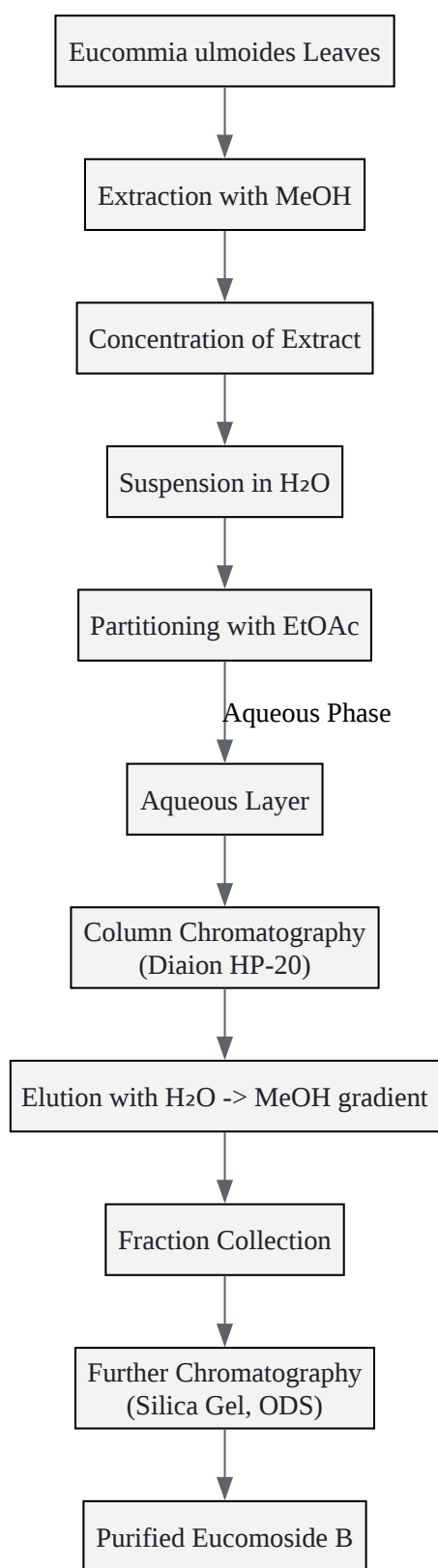
¹³C NMR (125 MHz, CD₃OD)

Position	δ (ppm)
1	95.0
3	70.0
4	142.0
5	38.0
6	30.0
7	128.0
8	145.0
9	45.0
10	62.0
1'	100.0
2'	75.0
3'	78.0
4'	71.5
5'	78.5
6'	62.5
C=O	170.0
α	56.0
β	38.0
Phe-C1	138.0
Phe-C2,6	130.0
Phe-C3,5	129.5
Phe-C4	127.5
COOH	175.0

Experimental Protocols

Isolation and Purification of **Eucomoside B**

The following is a general workflow for the isolation of **Eucomoside B** from the leaves of *Eucommia ulmoides*.



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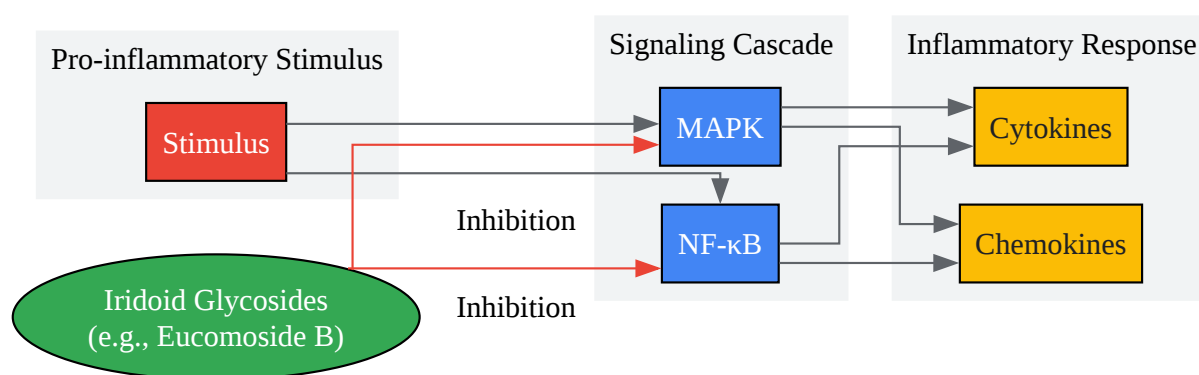
Figure 1: General workflow for the isolation of **Eucomoside B**.

Biological Activity and Signaling Pathways

While specific biological activity studies on **Eucomoside B** are limited, the broader class of iridoid glycosides from *Eucommia ulmoides* has been reported to possess various pharmacological effects, including anti-inflammatory and neuroprotective activities.[2][3][4]

Potential Anti-Inflammatory Effects

Iridoid glycosides are known to modulate inflammatory responses. The potential mechanism of action involves the inhibition of pro-inflammatory signaling pathways.



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Figure 2: Potential anti-inflammatory signaling pathway modulation by iridoid glycosides.

Research on related iridoids suggests that they may exert their anti-inflammatory effects by inhibiting key signaling molecules such as Mitogen-Activated Protein Kinases (MAPK) and Nuclear Factor-kappa B (NF-κB).[5][6] This inhibition can lead to a downstream reduction in the production of pro-inflammatory cytokines and chemokines. Further investigation is required to determine if **Eucomoside B** specifically follows this mechanism.

Potential Neuroprotective Effects

Several iridoid glycosides have demonstrated neuroprotective properties in various experimental models.[7][8] The proposed mechanisms often involve the modulation of signaling pathways related to neuronal survival and apoptosis. The potential for **Eucomoside B** to exhibit similar activities warrants further dedicated research.

Conclusion

Eucomoside B is a distinct iridoid glycoside with a well-characterized chemical structure. This guide has provided a detailed summary of its known physical and chemical properties, which are foundational for any future research. While direct evidence for the biological activity of **Eucomoside B** is still emerging, the known pharmacological profile of related iridoids suggests promising avenues for investigation, particularly in the areas of anti-inflammatory and neuroprotective effects. The experimental protocols and signaling pathway diagrams presented herein offer a framework for researchers to design and conduct further studies to unlock the full therapeutic potential of this natural product.

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